

Structural Elucidation of rac-N-Demethyl Dimethindene-d3 Hydrobromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *rac-N-Demethyl Dimethindene-d3 Hydrobromide*
CAS No.: 1346604-45-2
Cat. No.: B584117

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Executive Summary

In the realm of modern pharmacokinetics and bioanalysis, the precision of LC-MS/MS quantification relies heavily on the integrity of internal standards. Dimethindene, a potent first-generation H1-receptor antagonist, undergoes extensive biotransformation in humans, primarily yielding the metabolite N-demethyl dimethindene[1]. To accurately quantify this metabolite in biological matrices without succumbing to matrix effects or ion suppression, the synthesis and structural validation of a stable isotope-labeled internal standard (SIL-IS)—**rac-N-Demethyl Dimethindene-d3 Hydrobromide**—is a critical prerequisite.

This whitepaper outlines a self-validating, multi-modal analytical workflow for the definitive structural elucidation of this deuterated standard, emphasizing the mechanistic causality behind each experimental choice.

Molecular Architecture & Physicochemical Profiling

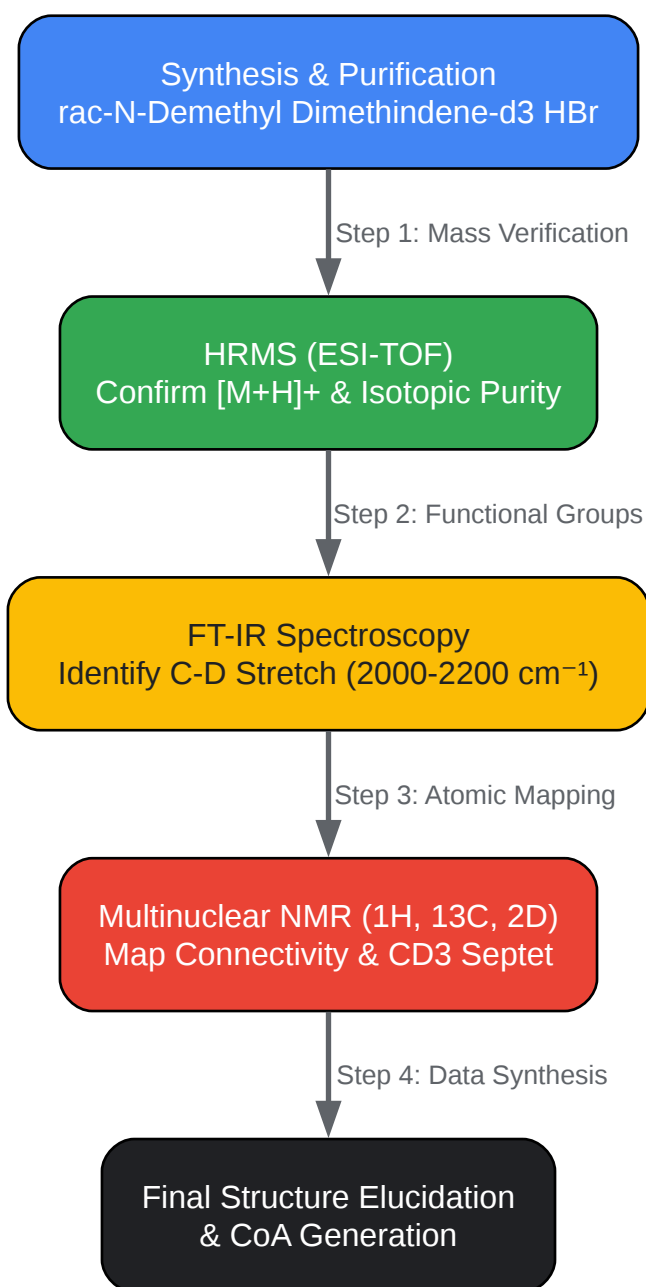
The strategic selection of a "-d3" isotopologue (incorporating three deuterium atoms) is not arbitrary. The natural isotopic abundance of Carbon-13 (~1.1%) means that an unlabeled molecule with 19 carbon atoms will exhibit an M+1 peak at ~21% intensity and an M+2 peak at ~2% intensity relative to the monoisotopic mass. By shifting the mass by +3 Da, the SIL-IS completely bypasses the natural isotopic envelope of the endogenous metabolite, eliminating cross-talk and ensuring absolute quantitative fidelity[2].

Table 1: Physicochemical and Structural Properties

Property	Value
Analyte Name	rac-N-Demethyl Dimethindene-d3 Hydrobromide
Unlabeled CAS Number	151562-10-6 (Free Base)[3]
Molecular Formula	C ₁₉ H ₁₉ D ₃ N ₂ • HBr
Molecular Weight	362.32 g/mol [3]
Unlabeled Exact Mass	278.1783 Da[2]
Deuterated Exact Mass (Calc)	281.1971 Da
Isotopic Mass Shift	+3.0188 Da

Strategic Workflow for Structure Elucidation

To establish absolute confidence in the molecular structure, we employ a self-validating orthogonal approach. Mass spectrometry confirms the atomic composition, vibrational spectroscopy validates the isotopic bonds, and nuclear magnetic resonance maps the exact spatial connectivity.



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Workflow for the structural elucidation of **rac-N-Demethyl Dimethindene-d3 Hydrobromide**.

High-Resolution Mass Spectrometry (HRMS) Profiling

HRMS is deployed as the first line of structural validation to confirm the successful incorporation of the three deuterium atoms and to assess isotopic purity.

Protocol Execution

- Sample Preparation: Reconstitute 1.0 mg of the API in 1.0 mL of LC-MS grade Methanol:Water (1:1, v/v) supplemented with 0.1% formic acid to facilitate protonation.
- Introduction: Infuse the sample via direct injection at a flow rate of 10 $\mu\text{L}/\text{min}$ into an ESI-Q-TOF mass spectrometer.
- Acquisition: Acquire high-resolution full-scan data in positive ion mode (ESI+) across an m/z range of 100–1000.
- Fragmentation: Isolate the $[\text{M}+\text{H}]^+$ precursor ion for collision-induced dissociation (CID) using a normalized collision energy of 25 eV.

Mechanistic Causality & Logic

The unlabeled N-demethyl dimethindene free base possesses an exact mass of 278.1783 Da[2]. Upon protonation, the theoretical $[\text{M}+\text{H}]^+$ is m/z 279.1861. The synthesized -d3 isotopologue must exhibit an $[\text{M}+\text{H}]^+$ at m/z 282.2049. This exact +3.0188 Da shift provides definitive proof of tri-deuteration. Furthermore, during CID fragmentation, product ions containing the terminal N-CD₃ group will retain the +3 Da shift, whereas core fragments (e.g., the indene-pyridine scaffold) will revert to their unlabeled m/z values. This differential mass shifting localizes the isotopic label strictly to the N-methyl amine tail.

Nuclear Magnetic Resonance (NMR) Characterization

While HRMS confirms the formula, NMR is the ultimate arbiter of atomic connectivity. The presence of deuterium (a spin-1 nucleus) fundamentally alters the magnetic resonance landscape compared to protium (spin- $1/2$).

Protocol Execution

- Sample Preparation: Dissolve 10.0 mg of the hydrobromide salt in 600 μL of Methanol-d₄ (CD₃OD) containing 0.03% v/v TMS as an internal reference.

- **¹H-NMR Acquisition:** Acquire 1D ¹H-NMR (600 MHz) utilizing 16 scans and a relaxation delay of 2.0 s.
- **¹³C-NMR Acquisition:** Acquire 1D ¹³C-NMR (150 MHz) utilizing 1024 scans.
- **2D Mapping:** Execute HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) pulse sequences.

Mechanistic Causality & Logic

- **¹H-NMR Interpretation:** In the unlabeled molecule, the N-methyl group manifests as a distinct 3H singlet at approximately 2.5–2.6 ppm. In the -d₃ analog, this signal is completely eradicated. The absence of this peak confirms >99% isotopic purity at the target site.
- **¹³C-NMR Interpretation (The 2nI+1 Rule):** The carbon atom of the N-CD₃ group couples with the three attached deuterium nuclei. Because deuterium has a nuclear spin quantum number (I) of 1, the multiplicity follows the formula 2nI+1. With n=3, the signal splits into a 2(3)(1)+1=7 peak multiplet (a septet) with an intensity ratio of 1:3:6:7:6:3:1. This septet, appearing around 33 ppm with a slight upfield isotope shift, is the indisputable fingerprint of a -CD₃ group.
- **2D-NMR Connectivity:** HMBC cross-peaks will demonstrate long-range scalar couplings from the adjacent ethyl chain protons to the septet carbon, locking the -CD₃ group into its exact spatial position on the molecule.

Vibrational Spectroscopy (FT-IR)

FT-IR provides an orthogonal, self-validating layer of evidence by probing the molecular bond vibrations, which are heavily dependent on atomic mass.

Protocol Execution

- **Pellet Preparation:** Homogenize 1.5 mg of the deuterated analyte with 100 mg of anhydrous, IR-grade Potassium Bromide (KBr). Press into a translucent pellet under 10 tons of pressure.
- **Acquisition:** Scan the pellet from 4000 to 400 cm⁻¹ using an FT-IR spectrometer at a resolution of 4 cm⁻¹.

Mechanistic Causality & Logic

According to Hooke's Law for a harmonic oscillator, the vibrational frequency of a chemical bond is inversely proportional to the square root of its reduced mass. Because deuterium is approximately twice as massive as hydrogen, the C-D stretching frequency is shifted downward by a factor of roughly 2 (or ~ 1.37) compared to a C-H stretch. While standard C-H stretches dominate the $2800\text{--}3000\text{ cm}^{-1}$ region, the newly formed C-D bonds will produce distinct, isolated absorption bands in the "silent region" between 2000 and 2200 cm^{-1} . The presence of these bands orthogonally validates the success of the isotopic labeling.

Conclusion & Quality Assurance

The structural elucidation of **rac-N-Demethyl Dimethindene-d3 Hydrobromide** is not achieved through a single analytical lens, but through a self-validating matrix of orthogonal techniques. The exact mass shift observed in HRMS confirms the elemental composition; the Hooke's Law-driven frequency shift in FT-IR validates the presence of C-D bonds; and the quantum mechanical spin-coupling (septet formation) in ^{13}C -NMR maps the precise architectural location of the deuterium atoms. Together, these methodologies guarantee the structural integrity and isotopic purity required for rigorous, regulatory-compliant LC-MS/MS bioanalysis.

References

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Sources

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